

Amine-Reactive Labeling Using BHQ-3 Succinimidyl Ester: Application Notes and Protocols

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Compound of Interest

Compound Name: (BHQ-3)-OSu
hexafluorophosphate

Cat. No.: B15140402

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Introduction

Black Hole Quencher® 3 (BHQ-3) is a highly efficient dark quencher with a broad absorption spectrum in the far-red to near-infrared (NIR) range. Its succinimidyl ester (SE) derivative is a valuable tool for the covalent labeling of primary aliphatic amines in a variety of biomolecules, including proteins, peptides, and amine-modified oligonucleotides. The resulting amide bond is stable, making BHQ-3 SE an ideal reagent for constructing fluorescent probes for various applications, most notably in Förster Resonance Energy Transfer (FRET)-based assays.[1][2]

The principle of amine-reactive labeling with BHQ-3 succinimidyl ester lies in the reaction between the ester and a non-protonated primary amine. This nucleophilic attack results in the formation of a stable amide bond and the release of N-hydroxysuccinimide (NHS). The reaction is pH-dependent, with optimal labeling achieved in a slightly basic buffer (pH 8.3-8.5) to ensure the amine group is sufficiently nucleophilic.[3][4]

BHQ-3 labeled biomolecules are instrumental in the development of probes for quantitative real-time PCR (qPCR), in situ hybridization, and enzyme activity assays.[1][2] As a dark quencher, BHQ-3 absorbs the energy from an excited fluorophore and dissipates it as heat,

without any native fluorescence.[1] This property significantly reduces background fluorescence and enhances the signal-to-noise ratio in FRET applications.[1][5]

Data Presentation

BHQ-3 Succinimidyl Ester Properties

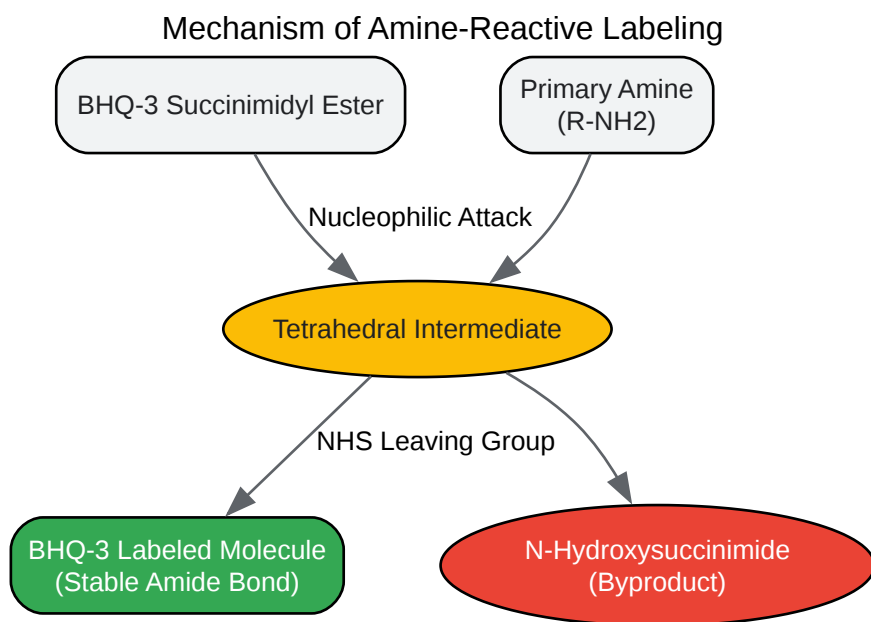
Property	Value
Molecular Formula	C37H38F6N7O4P
Molecular Weight	789.71 g/mol
Appearance	Dark purple solid
Maximum Absorption (λ_{max})	672 nm[2][6]
Quenching Range	620-730 nm[1][2][6]
Solubility	DMSO, DMF, Acetonitrile, Methanol

Compatible Fluorophores for FRET with BHQ-3

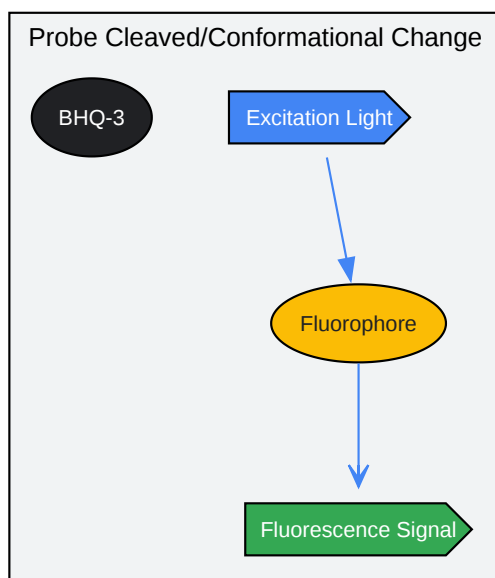
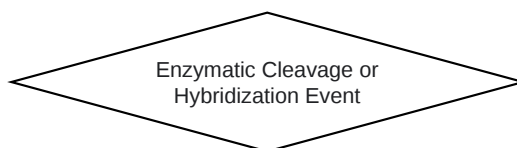
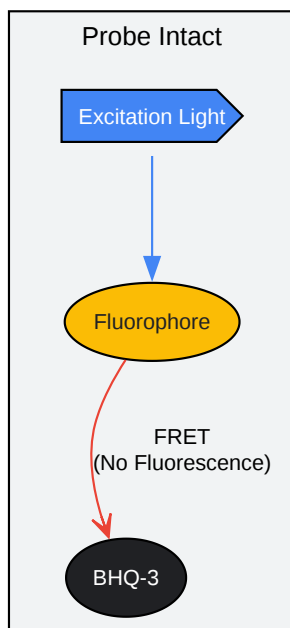
Fluorophore	Excitation Max (nm)	Emission Max (nm)
Cy5	~650	~670
Quasar® 670	~647	~670
Quasar® 705	~690	~705
IRDye® 680	~676	~694
Alexa Fluor® 647	~650	~668

Note: Optimal FRET pairs exhibit significant spectral overlap between the donor fluorophore's emission spectrum and the acceptor quencher's absorption spectrum.[5][7]

Diagrams



FRET-Based Quenching Workflow



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References

- 1. BHQ-3 Carboxylic Acid, Succinimidyl Ester | LGC, Biosearch Technologies [biosearchtech.com]
- 2. Black Hole Quencher 3 -BHQ3 Oligonucleotide Modification [biosyn.com]
- 3. interchim.fr [interchim.fr]
- 4. interchim.fr [interchim.fr]
- 5. Quenching mechanisms in oligonucleotide probes | LGC Biosearch Technologies [oligos.biosearchtech.com]
- 6. genelink.com [genelink.com]
- 7. mdpi.com [mdpi.com]
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